

# historical development of Molybdenum oxide research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide on the Historical Development of Molybdenum Oxide Research  
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Molybdenum oxides are a class of transition metal oxides that have garnered significant scientific and industrial interest due to their diverse and tunable properties.[1][2][3] With molybdenum existing in a range of oxidation states, from +2 to +6, it forms a variety of oxides with distinct structural, electronic, optical, and catalytic characteristics.[4] This versatility has led to their application in numerous fields, including catalysis, electronics, energy storage, and even medicine.[2][5] This technical guide provides a comprehensive overview of the historical development of molybdenum oxide research, from its initial discovery to its current state at the forefront of materials science. We will delve into key discoveries, the evolution of synthesis methodologies, and the expansion of its applications, providing detailed experimental protocols and data to support the narrative.

## Early Discoveries and Fundamental Understanding (18th - 19th Century)

The history of molybdenum oxide begins with the mineral molybdenite, which for a long time was confused with graphite and lead ore (galena) due to its similar appearance and lubricating

properties.<sup>[6][7][8]</sup> The name "molybdenum" itself is derived from the Greek word "molybdos," meaning lead-like.<sup>[6]</sup>

A pivotal moment in the history of molybdenum chemistry occurred in 1778 when the Swedish chemist Carl Wilhelm Scheele demonstrated that molybdenite was a sulfide compound of a previously unknown element.<sup>[6][8][9]</sup> Through his experiments, which involved decomposing molybdenite in hot nitric acid and subsequently heating the product in air, he successfully isolated a white powder, which was later identified as molybdenum trioxide ( $\text{MoO}_3$ ).<sup>[6][9]</sup>

Following Scheele's discovery, another Swedish chemist, Peter Jacob Hjelm, successfully isolated the metallic form of the element in 1781.<sup>[6][10]</sup> At Scheele's suggestion, Hjelm chemically reduced the molybdenum oxide with carbon, resulting in a dark metal powder which he named molybdenum.<sup>[6][9]</sup> Despite these early discoveries, molybdenum and its oxides saw little commercial application for the next century, largely due to the difficulty in isolating the pure metal and the underdeveloped state of metallurgical techniques.<sup>[6][10]</sup>

## Key Milestones in the Early History of Molybdenum Oxide

Year	Scientist(s)	Key Contribution
1754	Bengt Andersson Qvist	Analyzed molybdena and showed it did not contain lead. <sup>[6][8]</sup>
1778	Carl Wilhelm Scheele	Identified that molybdenite is a sulfide of a new element and isolated a white oxide (molybdenum trioxide). <sup>[6][8][9]</sup>
1781	Peter Jacob Hjelm	First to isolate the metallic element molybdenum by reducing the oxide with carbon. <sup>[6][9][10]</sup>

## The Dawn of Industrial Applications (Early 20th Century)

The turn of the 20th century marked a significant shift in the utility of molybdenum and its compounds, driven by advancements in metallurgy and industrial processes.

In 1906, American physicist and engineer William D. Coolidge filed a patent for a process to make molybdenum ductile.<sup>[6][7][10]</sup> This breakthrough enabled the use of molybdenum as a heating element in high-temperature furnaces and as a support for tungsten filaments in light bulbs.<sup>[6][7][10]</sup> A crucial aspect of these applications was the need to protect the molybdenum from oxidation at high temperatures by sealing it in an inert gas environment.<sup>[6][7][10]</sup>

Another critical development was the invention of the froth flotation process by Frank E. Elmore in 1913, which provided an efficient method for recovering molybdenite from its ores.<sup>[6][7][10]</sup> This process remains the primary method for isolating molybdenite today.<sup>[7][10]</sup>

The demand for molybdenum surged during World War I, as it was used as a substitute for tungsten in high-speed steels and for armor plating.<sup>[7]</sup> Experiments had shown that molybdenum could effectively replace tungsten in many steel alloys, offering the advantage of a lower atomic weight.<sup>[6]</sup>

## Mid-20th Century: Unraveling Structural Complexity and Catalytic Properties

The mid-20th century was a period of intense fundamental research into the nature of molybdenum oxides. Scientists began to systematically investigate the complex crystal structures and phase relationships in the molybdenum-oxygen system.

Pioneering work by Hägg and Magnéli in the 1940s and 1950s, using X-ray diffraction techniques, led to the identification and characterization of several intermediate molybdenum oxide phases between  $\text{MoO}_2$  and  $\text{MoO}_3$ .<sup>[11]</sup> These studies established the exact formulas for oxides such as  $\text{Mo}_8\text{O}_{23}$ ,  $\text{Mo}_9\text{O}_{26}$ , and  $\text{Mo}_4\text{O}_{11}$ .<sup>[11]</sup> Lars Kihlborg further expanded on this work, investigating the  $\text{MoO}_2$ - $\text{MoO}_3$  region at various temperatures and discovering new oxide phases.<sup>[11][12]</sup>

This era also saw the emergence of molybdenum oxides as important industrial catalysts. In the 1950s, bulk iron molybdate catalysts began to be used for the selective oxidation of methanol to formaldehyde.<sup>[13]</sup> It was discovered that an excess of crystalline  $\text{MoO}_3$  in these catalysts enhanced their performance.<sup>[13][14]</sup>

## Key Molybdenum Oxide Phases Investigated in the Mid-20th Century

Oxide Formula	Crystal System	Key Features
MoO <sub>2</sub>	Monoclinic	Distorted rutile-type structure, metallic conductor at room temperature.[12]
Mo <sub>4</sub> O <sub>11</sub>	Orthorhombic/Monoclinic	Exists in different temperature-dependent phases (γ and η). [3]
Mo <sub>8</sub> O <sub>23</sub>	Monoclinic	Characterized by crystallographic shear planes. [11]
Mo <sub>9</sub> O <sub>26</sub>	Monoclinic	Also contains crystallographic shear planes.[11]
MoO <sub>3</sub>	Orthorhombic (α-MoO <sub>3</sub> )	Thermodynamically stable, layered structure.[15]

## The Nanotechnology Era: Synthesis, Properties, and Advanced Applications (Late 20th Century - Present)

The advent of nanotechnology has revolutionized the field of molybdenum oxide research, enabling the synthesis of materials with controlled sizes, shapes, and dimensionalities, which in turn has unlocked a wide array of novel applications.

### Evolution of Synthesis Methods

Researchers have developed a diverse toolkit of methods to synthesize molybdenum oxide nanomaterials, including nanoparticles, nanowires, nanobelts, and thin films.[1][15] These methods can be broadly categorized as follows:

- **Hydrothermal/Solvothermal Synthesis:** This is a widely used method for producing various molybdenum oxide nanostructures.[5][16] It involves the reaction of molybdenum precursors

in an aqueous or organic solvent in a sealed vessel at elevated temperatures and pressures.  
[16]

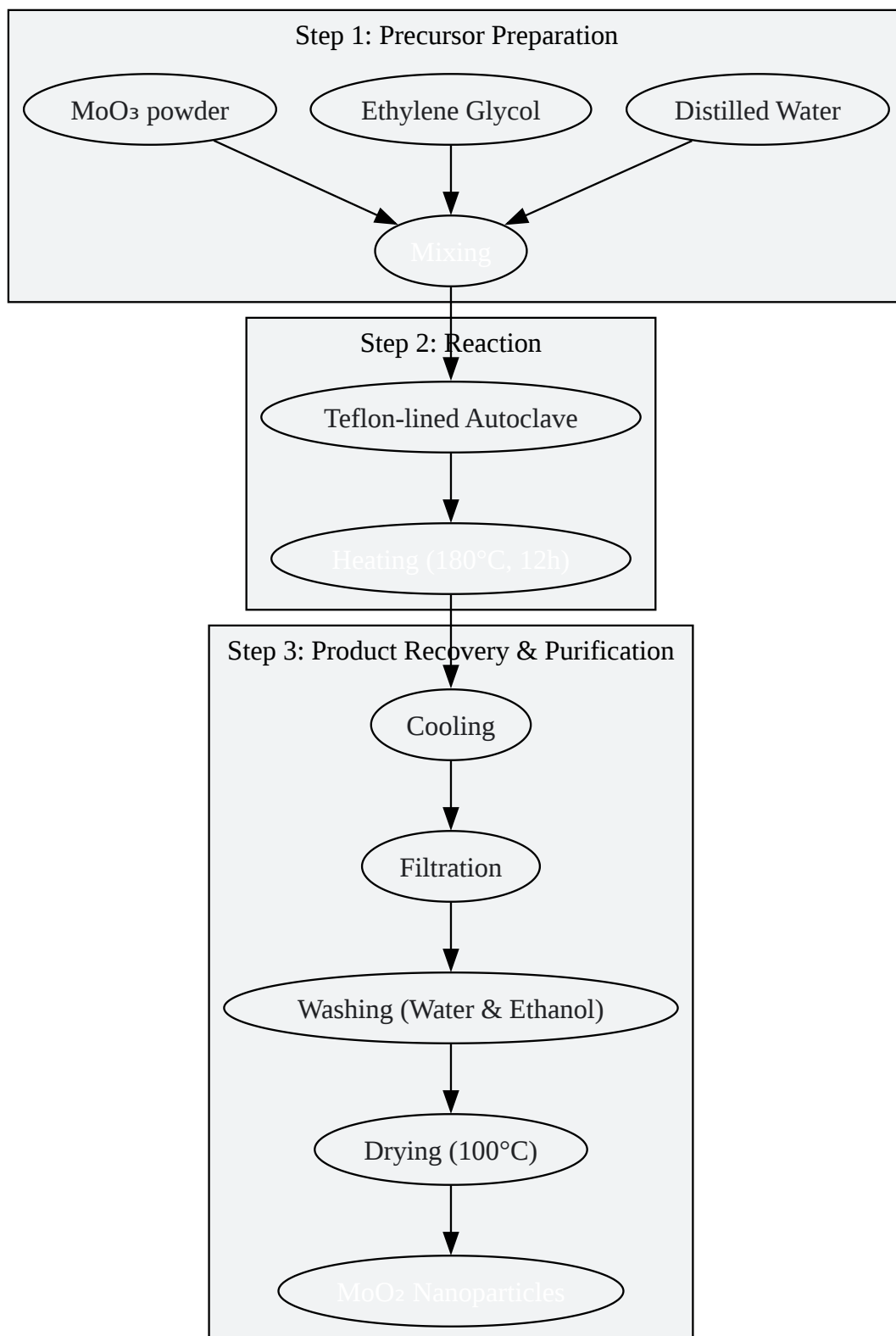
- **Sol-Gel Method:** This technique involves the transition of a solution system from a liquid "sol" into a solid "gel" phase. It is a versatile method for preparing molybdenum oxide nanomaterials.[1][4]
- **Chemical Vapor Deposition (CVD):** CVD is a process used to produce high-quality, high-performance solid materials, often in the form of thin films.[1][17] It involves the reaction of volatile molybdenum-containing precursors on a substrate surface.[17]
- **Thermal Evaporation:** This method involves heating a molybdenum source material in a vacuum to create a vapor that then condenses on a substrate to form a thin film.[15]
- **Solution Combustion Synthesis:** This is a single-step method for synthesizing nanoporous  $\text{MoO}_3$  using molybdenum metal powder as a precursor.[18]

## Experimental Protocol: Hydrothermal Synthesis of $\text{MoO}_2$ Nanoparticles

A typical procedure for the hydrothermal synthesis of  $\text{MoO}_2$  nanoparticles involves the reduction of molybdenum trioxide ( $\text{MoO}_3$ ) powder.[15]

- **Precursor Preparation:** A mixture of molybdenum trioxide ( $\text{MoO}_3$ ) powder and a reducing agent, such as ethylene glycol, is prepared in a specific volume ratio with distilled water (e.g., 1:3 volume ratio of ethylene glycol to water).[15]
- **Reaction Setup:** The mixture is placed in a Teflon-lined stainless steel autoclave.[15]
- **Hydrothermal Reaction:** The autoclave is sealed and heated to a specific temperature (e.g.,  $180^\circ\text{C}$ ) for a set duration (e.g., 12 hours).[15]
- **Product Recovery:** After the reaction, the autoclave is allowed to cool down to room temperature. The resulting dark-colored product ( $\text{MoO}_2$ ) is collected by filtration.[15]
- **Post-Processing:** The collected  $\text{MoO}_2$  is then washed with distilled water and ethanol to remove any unreacted precursors and byproducts, and finally dried in an oven (e.g., at

100°C).[15]



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## Advanced Applications

The ability to produce nanostructured molybdenum oxides has led to significant advancements in various technological fields.

### Electronics and Optoelectronics

Molybdenum oxides, particularly  $\text{MoO}_3$ , are n-type wide bandgap semiconductors.<sup>[5][15]</sup> Their tunable electronic properties make them suitable for a range of electronic and optoelectronic applications.<sup>[2][4][17]</sup>

- **Organic Electronics:**  $\text{MoO}_3$  is widely used as a hole transport layer in organic solar cells and organic light-emitting diodes (OLEDs) due to its high work function.<sup>[19][20]</sup>
- **Electrochromic Devices:**  $\text{MoO}_3$  exhibits electrochromism, meaning its color changes when an electric field is applied.<sup>[1]</sup> This property is utilized in smart windows and displays.<sup>[21]</sup>
- **Gas Sensors:** Nano- $\text{MoO}_x$  based sensors have shown promise in detecting various gases, including ammonia, nitrogen dioxide, and volatile organic compounds (VOCs).<sup>[2]</sup>

### Energy Storage

Molybdenum oxides are promising electrode materials for lithium-ion batteries and supercapacitors due to their high theoretical capacities.<sup>[5][22]</sup>

- **Lithium-Ion Batteries:** Both  $\text{MoO}_2$  and  $\text{MoO}_3$  have been extensively studied as anode materials.  $\text{MoO}_2$  has a high theoretical capacity of  $838 \text{ mAh g}^{-1}$ , while  $\text{MoO}_3$  has a theoretical capacity of  $1117 \text{ mAh g}^{-1}$ .<sup>[22][23]</sup> However, they can suffer from volume expansion during cycling, which can lead to capacity fading.<sup>[22][23]</sup>
- **Supercapacitors:** The metallic-like conductivity of  $\text{MoO}_2$  makes it a suitable material for supercapacitor electrodes.<sup>[15][24]</sup>

### Catalysis

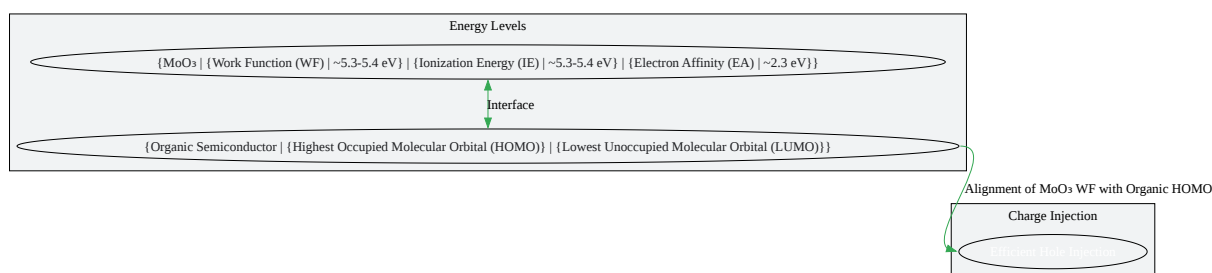
Molybdenum oxides are versatile catalysts for a wide range of chemical reactions.<sup>[2]</sup>

- **Hydrodesulfurization (HDS):** Molybdenum oxides are essential catalysts for removing sulfur from petroleum products.<sup>[2]</sup>

- Selective Oxidation: As mentioned earlier, iron molybdate catalysts are used for the oxidation of methanol to formaldehyde.[2]  $\alpha$ - $\text{MoO}_3$  is also a catalyst for this reaction.[2]

## Signaling Pathways and Logical Relationships

The functionality of molybdenum oxides in applications like organic electronics is governed by the energy level alignment at the interface between the molybdenum oxide layer and the organic semiconductor.



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## Conclusion

The journey of molybdenum oxide research, from its discovery in the 18th century to its current role in cutting-edge technologies, is a testament to the continuous advancement of scientific knowledge and technological innovation. Initially a scientific curiosity with limited practical use, molybdenum oxides have evolved into a class of materials with immense versatility and a wide range of applications. The development of sophisticated synthesis techniques, particularly in the realm of nanotechnology, has been instrumental in unlocking the full potential of these materials. As research continues to delve deeper into the fundamental properties and novel



applications of molybdenum oxides, we can anticipate further breakthroughs that will address some of the most pressing challenges in energy, electronics, and environmental science.

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- To cite this document: BenchChem. [historical development of Molybdenum oxide research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171696#historical-development-of-molybdenum-oxide-research]

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